

Intermedine N-oxide as a secondary metabolite in *Symphytum officinale*

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Compound of Interest

Compound Name: *Intermedine N-oxide*

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Intermedine N-oxide in *Symphytum officinale*: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Symphytum officinale, commonly known as comfrey, has a long history of use in traditional medicine. However, its application is significantly limited by the presence of pyrrolizidine alkaloids (PAs), a class of secondary metabolites known for their hepatotoxicity. Among the various PAs found in comfrey, **Intermedine N-oxide** is a prominent monoester, present alongside its tertiary amine form, intermedine, and other related alkaloids like lycopsamine and their acetylated derivatives. This technical guide provides an in-depth overview of **Intermedine N-oxide** as a secondary metabolite in *Symphytum officinale*, focusing on quantitative data, experimental protocols for its analysis, and its biosynthetic pathway.

Data Presentation: Quantitative Analysis of Pyrrolizidine Alkaloids in *Symphytum officinale*

The concentration of **Intermedine N-oxide** and other pyrrolizidine alkaloids in *Symphytum officinale* varies significantly depending on the plant part, age, and geographical origin. The N-oxide forms are generally more water-soluble and are often the predominant form in the plant.

It is crucial to perform a reduction of the N-oxides to their corresponding tertiary amines for an accurate quantification of the total PA content[1].

Plant Part	Pyrrolizidine Alkaloid	Concentration Range	Reference
Roots	Total PAs (including N-oxides)	1400 - 8300 ppm (0.14 - 0.83%)	--INVALID-LINK--
Total PAs (including N-oxides)	0.3 - 0.4%	--INVALID-LINK--	
Intermedine N-oxide	Major component	[2]	
Lycopsamine N-oxide	Major component	[2]	
Acetylintermedine N-oxide	Present	[2]	
Acetylycopsamine N-oxide	Present	[2]	
Leaves	Total PAs (including N-oxides)	15 - 55 ppm (0.0015 - 0.0055%)	--INVALID-LINK--
Symphytine (after reduction of N-oxides)	Varies considerably	[1]	
Echimidine (after reduction of N-oxides)	Varies considerably	[1]	

Experimental Protocols

Extraction and Solid-Phase Extraction (SPE) of Pyrrolizidine Alkaloids

A common method for the extraction and purification of PAs from *Symphytum officinale* involves an initial solvent extraction followed by solid-phase extraction (SPE) to isolate the alkaloids from other plant constituents.

a) Extraction:

- **Sample Preparation:** Air-dry and grind the plant material (roots or leaves) to a fine powder.
- **Solvent Extraction:** Extract the powdered plant material with a suitable solvent. A common choice is 50% methanol in 0.05 M sulfuric acid[3]. The acidic condition helps to protonate the alkaloids, increasing their solubility in the polar solvent.
- **Filtration and Neutralization:** After extraction, filter the mixture to remove solid plant debris. Neutralize the acidic extract to a pH of approximately 7 using a suitable base, such as an ammoniacal solution[4].

b) Solid-Phase Extraction (SPE):

- **Cartridge Conditioning:** Use a C18 SPE cartridge. Condition the cartridge by passing methanol followed by water through it[4].
- **Sample Loading:** Load the neutralized plant extract onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with water to remove polar impurities that are not retained on the C18 stationary phase[4].
- **Elution:** Elute the retained pyrrolizidine alkaloids from the cartridge using methanol[4].
- **Drying and Reconstitution:** Evaporate the methanol eluate to dryness under a stream of nitrogen. Reconstitute the dried residue in a suitable solvent for LC-MS/MS analysis, typically a mixture of methanol and water that matches the initial mobile phase conditions[4].

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred analytical technique for the sensitive and selective quantification of **Intermedine N-oxide** and other PAs.

a) Chromatographic Separation:

- **Column:** A C18 reversed-phase column is commonly used for the separation of PAs.

- Mobile Phase: A gradient elution with a mobile phase consisting of two solvents is typically employed. For example:
 - Solvent A: Water with 0.1% formic acid
 - Solvent B: Acetonitrile with 0.1% formic acid The formic acid helps to improve the peak shape and ionization efficiency of the analytes.
- Flow Rate: A typical flow rate is around 0.3-0.5 mL/min.

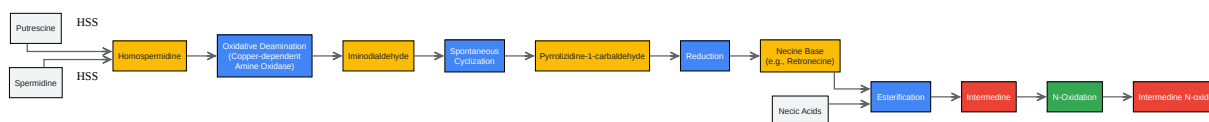
b) Mass Spectrometric Detection:

- Ionization Mode: Electrospray ionization (ESI) in the positive ion mode is used to generate protonated molecular ions $[M+H]^+$ of the PAs.
- Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. This involves monitoring specific precursor-to-product ion transitions for each analyte.
 - For **Intermedine N-oxide**: The precursor ion would be its protonated molecule, and the product ions would be characteristic fragments generated upon collision-induced dissociation.
- Quantification: A calibration curve is constructed using certified reference standards of **Intermedine N-oxide**. An internal standard, such as a stable isotope-labeled analogue, is often used to correct for matrix effects and variations in instrument response.

Mandatory Visualization

Pyrrolizidine Alkaloid Biosynthetic Pathway

The biosynthesis of pyrrolizidine alkaloids is a complex process that begins with the formation of the necine base, which is then esterified with necic acids. The N-oxidation of the final alkaloid is the last step. Homospermidine synthase (HSS) is the first committed enzyme in this pathway[5][6].

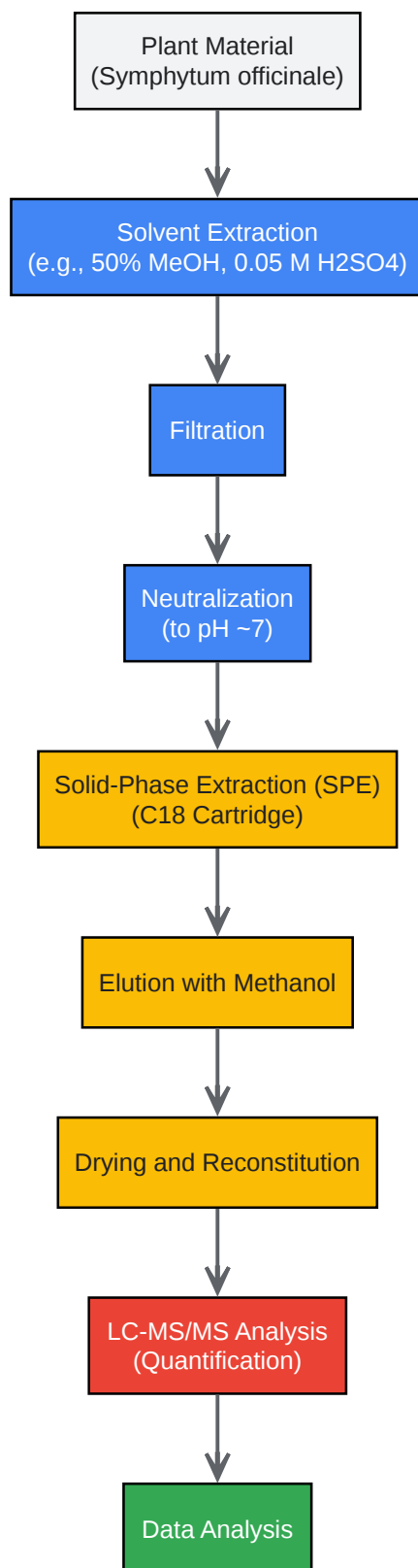


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Caption: Biosynthetic pathway of **Intermedine N-oxide** in *Symphytum officinale*.

Experimental Workflow for PA Analysis

The following diagram illustrates a typical workflow for the extraction, purification, and quantification of pyrrolizidine alkaloids from *Symphytum officinale*.



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Caption: Workflow for the analysis of pyrrolizidine alkaloids.

Conclusion

Intermedine N-oxide is a significant secondary metabolite in *Symphytum officinale* and a key contributor to its toxicity. Accurate quantification of this and other PAs is essential for the safety assessment of any comfrey-derived products. The methodologies outlined in this guide provide a framework for the reliable extraction, purification, and analysis of **Intermedine N-oxide**. A thorough understanding of its biosynthetic pathway can also open avenues for the development of low-PA comfrey varieties for safer therapeutic applications.

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References

- 1. researchgate.net [researchgate.net]
- 2. LC–ESI–FT–MSn Metabolite Profiling of *Symphytum officinale* L. Roots Leads to Isolation of Comfrey A, an Unusual Arylnaphthalene Lignan - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pyrrolizidine Alkaloid Extraction and Analysis: Recent Updates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. bfr.bund.de [bfr.bund.de]
- 5. pnas.org [pnas.org]
- 6. researchgate.net [researchgate.net]
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